

Personal protective equipment for handling AGK7

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Compound of Interest

Compound Name: AGK7

Cat. No.: B7729910

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Essential Safety and Handling Guide for AGK7

This guide provides crucial safety and logistical information for the proper handling and disposal of **AGK7**, a SIRT2 inhibitor utilized in laboratory research. Adherence to these procedures is vital for ensuring the safety of all personnel and maintaining a secure research environment.

Understanding AGK7

AGK7 is a chemical compound with the following identifiers:

- Chemical Formula: $C_{23}H_{13}Cl_2N_3O_2$
- Molecular Weight: 434.3 Da
- CAS Number: 304896-21-7

It is a crystalline solid, soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).^[1]
^[2]^[3]^[4] **AGK7** is intended for research use only and is not for human administration.^[2]^[5]

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **AGK7** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be ANSI Z87.1 compliant. Provides protection from splashes and airborne particles.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or degradation before each use.
Body Protection	Laboratory Coat	A full-length lab coat should be worn to protect skin and clothing from contamination.
Respiratory	Fume Hood or Ventilated Enclosure	All handling of AGK7 powder should be conducted in a fume hood or other ventilated enclosure to avoid dust inhalation.

Step-by-Step Handling Procedures

3.1. Preparation and Weighing

- **Work Area Preparation:** Ensure the designated work area, preferably within a certified chemical fume hood, is clean and uncluttered.
- **Gather Materials:** Assemble all necessary equipment, including a microbalance, weigh paper or boat, spatula, and appropriate solvent for solubilization.
- **Don PPE:** Put on all required personal protective equipment as outlined in the table above.
- **Weighing:** Carefully weigh the desired amount of **AGK7**. Avoid generating dust. If any static is present on the weigh boat, use an anti-static gun.

3.2. Solubilization

- Solvent Addition: In the fume hood, add the appropriate solvent (e.g., DMSO) to the vessel containing the weighed **AGK7**.
- Dissolving: Gently swirl or vortex the solution until the **AGK7** is fully dissolved. Warming may be necessary for complete solubilization in some solvents.[3]
- Labeling: Clearly label the container with the compound name (**AGK7**), concentration, solvent, and date of preparation.

3.3. Storage

- Solid Form: Store **AGK7** as a crystalline solid at -20°C in a tightly sealed container.[2][4]
- In Solution: The storage conditions for **AGK7** in solution will depend on the solvent used. For long-term storage, it is generally recommended to aliquot the solution and store it at -20°C or -80°C to minimize freeze-thaw cycles.

Spill Management

In the event of a spill, follow these procedures immediately.



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Caption: Workflow for handling an **AGK7** spill.

Disposal Plan

All waste materials contaminated with **AGK7** must be treated as hazardous chemical waste.

- Waste Segregation:

- Solid Waste: Collect all used weigh boats, contaminated gloves, and other solid materials in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Dispose of unused solutions containing **AGK7** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**AGK7**," and the primary hazard (e.g., "Chemical Irritant").
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department. Follow all local, state, and federal regulations for chemical waste disposal.

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